

Topiroxostat-d4 supplier and certificate of analysis

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Compound of Interest

Compound Name: Topiroxostat-d4

Cat. No.: B12405388

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Topiroxostat-d4: A Technical Guide for Researchers

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **Topiroxostat-d4**. It provides detailed information on suppliers, product specifications, and its critical role as an internal standard in bioanalytical methods.

Topiroxostat-d4: An Overview

Topiroxostat-d4 is the deuterium-labeled analog of Topiroxostat, a potent and selective non-purine xanthine oxidase inhibitor.^{[1][2][3]} Due to its stable isotope label, **Topiroxostat-d4** is an ideal internal standard for quantitative bioanalytical assays, particularly those employing liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[4][5]} Its use significantly improves the accuracy and precision of determining Topiroxostat concentrations in biological matrices.^[4]

Suppliers and Product Specifications

Several specialized chemical suppliers offer **Topiroxostat-d4** for research purposes. While a comprehensive Certificate of Analysis is typically provided upon purchase, the following table summarizes publicly available data from various suppliers to facilitate comparison.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Additional Information
Clearsynth	577778-58-6 (Unlabeled)	C ₁₃ H ₄ D ₄ N ₆	252.27	97.41% by HPLC	Storage: 2-8°C.[6]
MedChemExpress	2732868-49-2	Not Specified	Not Specified	Not Specified	Synonym: FYX-051-d4.[7]
Veeprho	Not Specified	Not Specified	252.27	Not Specified	Used as an internal standard in analytical and pharmacokinetic research.[4]
Simson Pharma	Not Specified	C ₁₃ H ₄ D ₄ N ₆	252.27	Not Specified	Accompanied by a Certificate of Analysis.[8]
Immunomart	2732868-49-2	C ₁₃ H ₄ D ₄ N ₆	252.27	Not Specified	
LGC Standards	Not Specified	Not Specified	Not Specified	Not Specified	Pharmaceutical analytical testing standard.[9]

Note: The CAS number for the unlabeled Topiroxostat is 577778-58-6.[6][10] The CAS number 2732868-49-2 has been assigned to **Topiroxostat-d4**. [7][11]

Certificate of Analysis

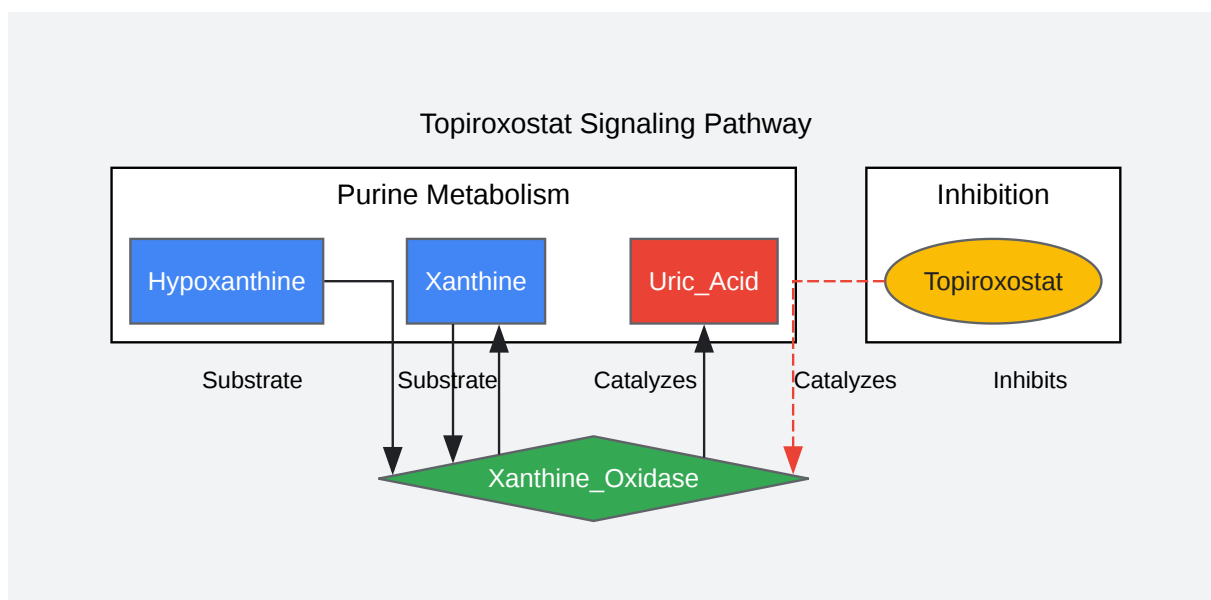
A Certificate of Analysis (CoA) is a critical document that accompanies the purchase of **Topiroxostat-d4**, providing detailed information about the quality and purity of a specific batch.

While a publicly available CoA for **Topiroxostat-d4** was not found during the literature search, a typical CoA for a deuterated internal standard would include the following information:

- Product Information: Product name, catalog number, batch number, and chemical structure.
- Physical Properties: Appearance, molecular formula, and molecular weight.
- Analytical Data:
 - Purity: Determined by techniques such as High-Performance Liquid Chromatography (HPLC) and reported as a percentage.[\[6\]](#)
 - Isotopic Enrichment: The percentage of deuterated molecules, often determined by mass spectrometry.
 - Identity Confirmation: Data from techniques like ^1H -NMR and Mass Spectrometry to confirm the chemical structure.
 - Residual Solvents: Analysis of any remaining solvents from the synthesis process.
- Storage Conditions: Recommended temperature for long-term storage.[\[6\]](#)
- Date of Analysis and Expiration Date.

Mechanism of Action: Xanthine Oxidase Inhibition

Topiroxostat exerts its therapeutic effect by inhibiting xanthine oxidase, a key enzyme in the purine metabolism pathway responsible for the conversion of hypoxanthine to xanthine and then to uric acid.[\[1\]](#)[\[3\]](#)[\[12\]](#) By blocking this enzyme, Topiroxostat reduces the production of uric acid, thereby lowering its levels in the blood and urine.[\[1\]](#) This mechanism is crucial for the treatment of hyperuricemia and gout.[\[1\]](#)[\[3\]](#)



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Caption: Mechanism of Topiroxostat as a xanthine oxidase inhibitor.

Experimental Protocols: Quantification of Topiroxostat using Topiroxostat-d4

The following is a representative experimental protocol for the quantitative determination of Topiroxostat in human plasma using **Topiroxostat-d4** as an internal standard (IS) by LC-MS/MS. This protocol is based on a published method.[13][14]

5.1. Materials and Reagents

- Topiroxostat reference standard
- **Topiroxostat-d4** internal standard
- Acetonitrile (HPLC grade)
- Formic acid
- Ammonium acetate

- Ultrapure water
- Human plasma

5.2. Sample Preparation

- Spiking: To 100 μ L of human plasma, add the **Topiroxostat-d4** internal standard solution.
- Protein Precipitation: Add acetonitrile to the plasma sample to precipitate proteins.
- Vortex and Centrifuge: Vortex the mixture thoroughly and then centrifuge to pellet the precipitated proteins.
- Dilution: Collect the supernatant and dilute it with water before injection into the LC-MS/MS system.

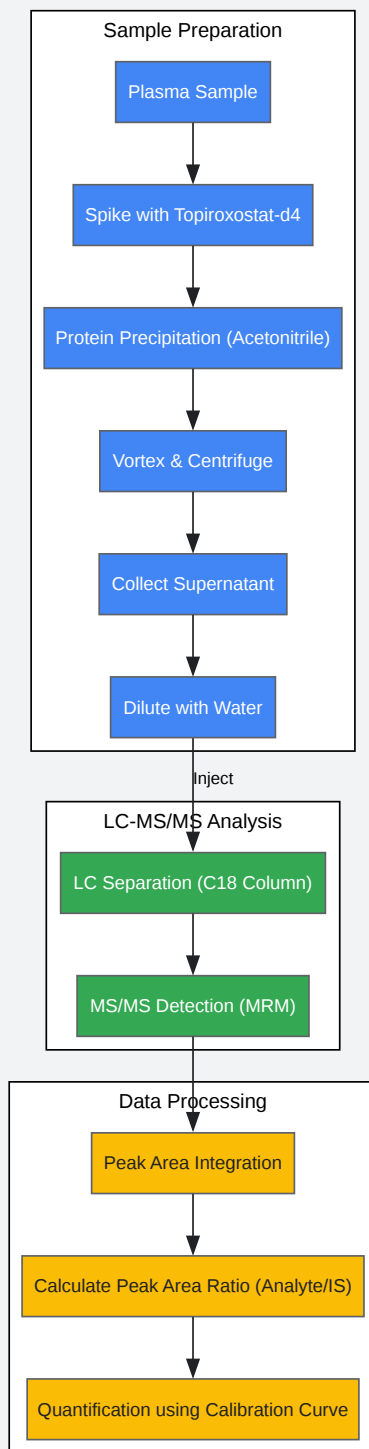
5.3. LC-MS/MS Conditions

- Chromatographic Column: A C18 reversed-phase column is typically used for separation.[13]
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate with formic acid) and an organic solvent (e.g., acetonitrile).[13]
- Flow Rate: A suitable flow rate for the column dimensions, for example, 0.45 mL/min.[13]
- Mass Spectrometry: Operated in positive ionization mode with multiple reaction monitoring (MRM).
 - MRM Transition for Topiroxostat: m/z 249.2 \rightarrow 221.1[13][14]
 - MRM Transition for **Topiroxostat-d4**: m/z 253.2 \rightarrow 225.1[13][14]

5.4. Data Analysis

The concentration of Topiroxostat in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve prepared with known concentrations of Topiroxostat.

Experimental Workflow for Topiroxostat Quantification



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Caption: Bioanalytical workflow for Topiroxostat using **Topiroxostat-d4**.

This technical guide provides a foundational understanding of **Topiroxostat-d4** for research applications. For specific experimental details and safety information, it is imperative to consult the Certificate of Analysis and Safety Data Sheet provided by the supplier.

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